

Imidaprilat-d3 Stable Isotope Labeled Internal Standard: A Technical Guide

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Compound of Interest

Compound Name: *Imidaprilat-d3*

CAS No.: 1356019-69-6

Cat. No.: B562933

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Executive Summary

Imidaprilat-d3 is the deuterated stable isotope-labeled internal standard (SIL-IS) for Imidaprilat, the active diacid metabolite of the angiotensin-converting enzyme (ACE) inhibitor Imidapril. In bioanalytical workflows, particularly LC-MS/MS, **Imidaprilat-d3** is the "gold standard" for correcting matrix effects, extraction efficiency variances, and ionization suppression.

This guide details the physicochemical properties, bioanalytical method development, and validation protocols required to utilize **Imidaprilat-d3** in regulated pharmacokinetic (PK) and pharmacodynamic (PD) studies.

Part 1: Molecular Identity & Mechanism

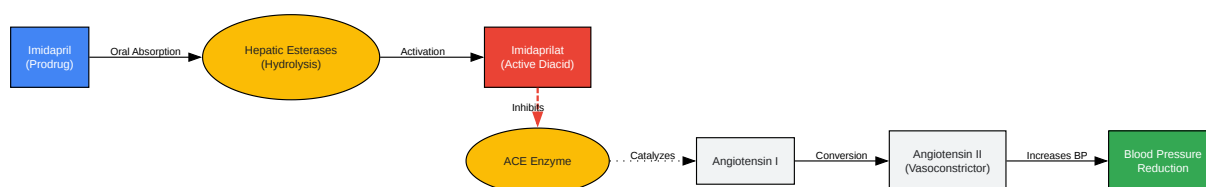
The Analyte: Imidaprilat vs. Imidapril

Imidapril is a prodrug.^[1] Upon oral administration, it undergoes rapid hepatic esterolysis to form Imidaprilat, the active moiety responsible for ACE inhibition.^[2] Imidaprilat is a dicarboxylic acid, making it significantly more polar than its parent compound.

- Parent Drug: Imidapril (Ethyl ester, lipophilic prodrug)
- Active Metabolite: Imidaprilat (Diacid, polar active drug)[2]
- Internal Standard: **Imidaprilat-d3** (Contains 3 deuterium atoms, typically on the N-methyl group)

Mechanism of Action Pathway

The following diagram illustrates the metabolic activation of Imidapril and the subsequent physiological cascade inhibited by Imidaprilat.



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Figure 1: Metabolic activation of Imidapril to Imidaprilat and downstream ACE inhibition.

Part 2: The Role of Deuterated Standards (SIL-IS)

Why Imidaprilat-d3?

In LC-MS/MS, "matrix effects" (ion suppression or enhancement) caused by co-eluting phospholipids or endogenous salts can severely compromise data integrity.

- Co-elution: Because **Imidaprilat-d3** is chemically identical to the analyte (except for mass), it co-elutes (or elutes very closely) with Imidaprilat.
- Correction: Any ionization suppression affecting Imidaprilat at that specific retention time also affects **Imidaprilat-d3** to the exact same degree. The ratio of Analyte/IS remains constant,

correcting the quantitative result.

Physicochemical Comparison

Property	Imidaprilat (Analyte)	Imidaprilat-d3 (IS)	Note
Formula			3 Deuterium atoms replace Hydrogens
MW	~377.4 g/mol	~380.4 g/mol	+3 Da mass shift
pKa	~2.8 (COOH), ~5.5 (COOH)	Identical	Amphoteric/Zwitterionic nature
LogP	~0.5 (Polar)	~0.48	Deuterium is slightly more lipophilic

Part 3: Method Development & Bioanalysis[3][4][5]

Mass Spectrometry (LC-MS/MS) Conditions

Imidaprilat is best analyzed in Positive Electrospray Ionization (ESI+) mode. The dicarboxylic acid nature might suggest negative mode, but the tertiary amines protonate readily, providing better sensitivity in positive mode.

MRM Transitions (Multiple Reaction Monitoring):

- Imidaprilat:

378.2

206.1

- Mechanism:[2][3][4][5] Loss of the phenyl-alkyl side chain or water.

- Imidaprilat-d3:

381.2

209.1

- Note: The fragment ion shifts by +3 Da, confirming the deuterium label is located on the core structure retained in the fragment (typically the N-methyl imidazolidine ring).

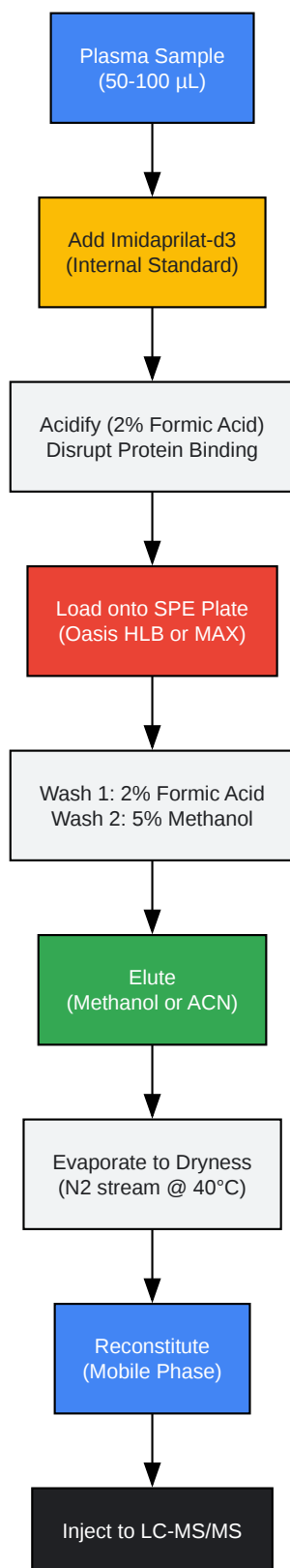
Chromatographic Challenges

- Deuterium Isotope Effect: Deuterated compounds are slightly less polar than their non-deuterated counterparts. On a C18 column, **Imidaprilat-d3** may elute slightly earlier (by 1-3 seconds) than Imidaprilat.
 - Mitigation: Ensure the integration window covers both peaks. This slight separation is usually negligible but must be verified during specificity testing.
- Carryover: Imidaprilat is "sticky" due to its zwitterionic nature. Use a needle wash containing 0.1% Formic Acid in 50:50 Methanol:Water to prevent carryover.

Part 4: Experimental Protocols

Sample Preparation Workflow (Solid Phase Extraction)

Due to the polarity of Imidaprilat, Liquid-Liquid Extraction (LLE) often yields poor recovery. Solid Phase Extraction (SPE) using a mixed-mode anion exchange (MAX) or hydrophilic-lipophilic balance (HLB) cartridge is the industry standard.



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Figure 2: Optimized Solid Phase Extraction (SPE) workflow for Imidaprilat quantification.

Step-by-Step Protocol

- Aliquot: Transfer 100 μ L of plasma into a 96-well plate.
- IS Addition: Add 20 μ L of **Imidaprilat-d3** working solution (e.g., 500 ng/mL in 50% Methanol). Vortex for 30s.
- Pre-treatment: Add 200 μ L of 2% Formic Acid in water. Vortex. Rationale: Acidification suppresses the ionization of the carboxylic acid groups, improving retention on HLB columns.
- Conditioning: Condition SPE plate (e.g., Waters Oasis HLB 30mg) with 1 mL Methanol followed by 1 mL Water.
- Loading: Load the pre-treated sample onto the cartridge. Apply low vacuum.
- Washing:
 - Wash 1: 1 mL 2% Formic Acid (removes proteins/salts).
 - Wash 2: 1 mL 5% Methanol (removes hydrophobic interferences without eluting analyte).
- Elution: Elute with 1 mL Pure Methanol.
- Evaporation: Dry under Nitrogen at 40°C.
- Reconstitution: Reconstitute in 100 μ L Mobile Phase (e.g., 0.1% Formic Acid in Water/Acetonitrile 80:20).

Part 5: Validation Criteria (FDA/EMA Guidelines)

To ensure scientific integrity, the method must be validated according to FDA Bioanalytical Method Validation Guidance for Industry (2018).[\[3\]](#)

Parameter	Acceptance Criteria	Critical Note for Imidaprilat-d3
Selectivity	No interfering peaks >20% of LLOQ in blank matrix.	Ensure d3 standard does not contain >5% unlabeled (d0) Imidaprilat, or it will cause false positives in blanks.
Linearity		Weighting factor is recommended due to the wide dynamic range.
Accuracy & Precision	±15% (±20% at LLOQ)	If IS response varies >50% between samples, check for matrix effects or pipetting errors.
Matrix Effect	IS-normalized Matrix Factor (MF) should be close to 1.0.	Compare response of post-extraction spiked samples vs. neat solution. The d3 IS should compensate for any suppression.
Recovery	Consistent across low, medium, high QC levels.	Imidaprilat is polar; if recovery is low (<50%), check the pH of the loading step in SPE.

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